

Silicon Disulfide (SiS₂) as a High-Capacity Anode Material: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Silicon disulfide*

Cat. No.: *B085357*

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An in-depth exploration of the theoretical capacity, electrochemical mechanisms, and experimental evaluation of **Silicon Disulfide** (SiS₂) as a promising anode material for next-generation lithium-ion and sodium-ion batteries.

Executive Summary

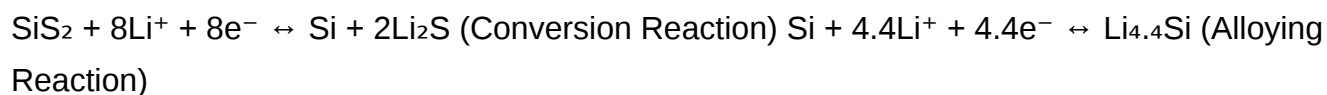
Silicon disulfide (SiS₂) is emerging as a compelling candidate for high-capacity anode materials in rechargeable batteries. Exhibiting a layered structure analogous to other transition metal dichalcogenides, SiS₂ offers the potential for high charge storage capacity through conversion and alloying reactions. This technical guide provides a comprehensive overview of the theoretical underpinnings of SiS₂'s capacity, the electrochemical reactions governing its performance, and detailed experimental protocols for its characterization. For researchers and professionals in battery development, this document outlines the core data, methodologies, and theoretical framework necessary to evaluate and advance SiS₂ anode technology.

Theoretical Capacity of SiS₂

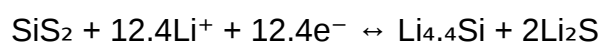
The theoretical capacity of an electrode material is a critical parameter that dictates the maximum amount of charge it can store per unit mass. This value is determined by the stoichiometry of the electrochemical reaction and the molar mass of the active material.

Theoretical Capacity in Lithium-Ion Batteries

The electrochemical reaction of SiS₂ with lithium is a multi-step process involving both conversion and alloying mechanisms. The overall proposed reaction is as follows:



Combining these reactions, the full theoretical reaction is:



Based on this reaction, the theoretical capacity can be calculated using the formula:

$$\text{Theoretical Capacity (mAh/g)} = (n * F) / (M * 3.6)$$

Where:

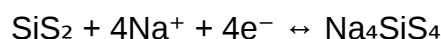
- n is the number of electrons transferred per formula unit of SiS₂ (in this case, 12.4).
- F is the Faraday constant (96485 C/mol).
- M is the molar mass of SiS₂ (92.21 g/mol).
- 3.6 is a conversion factor from C/g to mAh/g.

This calculation yields a remarkable theoretical capacity for SiS₂ in lithium-ion batteries. A SiS₂ nanocomposite has demonstrated a high initial lithiation capacity of 1610 mAh/g and a delithiation capacity of 1363 mAh/g^[1].

Theoretical Capacity in Sodium-Ion Batteries

For sodium-ion batteries, the reaction mechanism is also predicted to involve a conversion reaction. Based on first-principles predictions, SiS₂ is suggested to have a high theoretical capacity of 517 mAh/g^{[2][3]}. The proposed reaction mechanism involves the insertion of sodium ions, leading to the formation of sodium silicide and sodium sulfide.

The specific reaction proposed is:



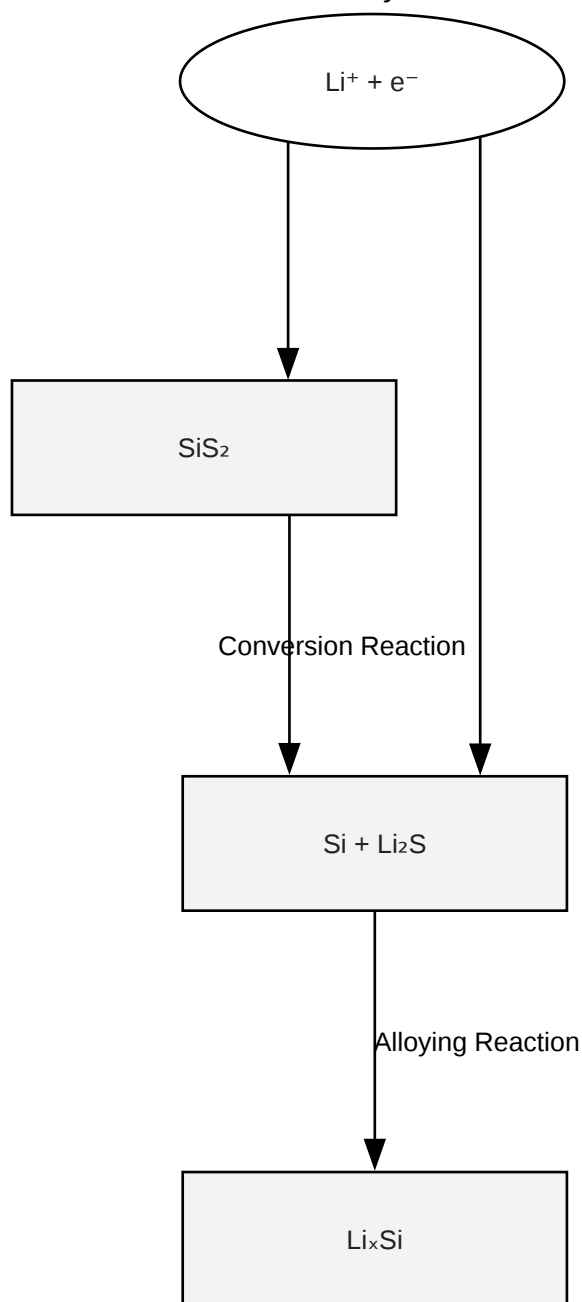
This reaction results in the calculated theoretical capacity.

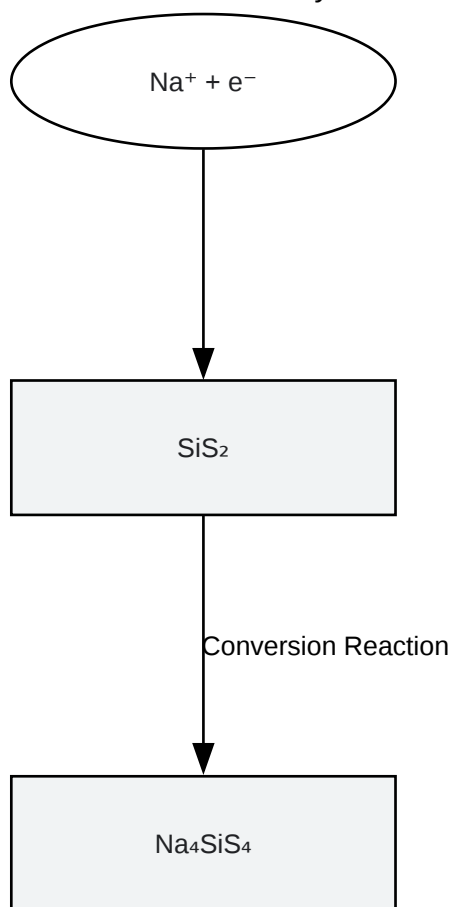
Data Summary

Ion	Theoretical Capacity (mAh/g)	Proposed Reaction Mechanism
Li ⁺	~3660 (Calculated)	Conversion and Alloying
Na ⁺	517[2][3]	Conversion

Electrochemical Reaction Pathways

The performance of SiS₂ as an anode material is dictated by the sequence of electrochemical reactions that occur during charging and discharging. These pathways can be visualized to understand the material's transformation.

Electrochemical Reaction Pathway of SiS₂ with Lithium[Click to download full resolution via product page](#)Caption: Lithiation pathway of SiS₂ anode.

Electrochemical Reaction Pathway of SiS₂ with Sodium

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Caption: Sodiation pathway of SiS₂ anode.

Experimental Protocols

Accurate and reproducible experimental procedures are paramount for evaluating the performance of SiS₂ as an anode material. The following sections detail the key experimental methodologies.

Electrode Slurry Preparation

A homogeneous slurry is essential for fabricating uniform electrodes.

Materials:

- SiS₂ active material

- Conductive agent (e.g., Super P carbon black)
- Binder (e.g., Polyvinylidene fluoride - PVDF in N-Methyl-2-pyrrolidone - NMP, or Carboxymethyl cellulose - CMC with Styrene-butadiene rubber - SBR in deionized water)
- Solvent (NMP or deionized water)

Procedure:

- Dry the SiS_2 active material and conductive agent in a vacuum oven at a specified temperature (e.g., 80-120 °C) for several hours to remove any moisture.
- Weigh the active material, conductive agent, and binder in a specific ratio (e.g., 80:10:10 by weight).
- First, mix the active material and conductive agent powders thoroughly in a mortar or a planetary ball miller to ensure a uniform dry mixture.
- Prepare the binder solution by dissolving the binder in the appropriate solvent.
- Gradually add the dry powder mixture to the binder solution while stirring continuously.
- Continue mixing at a controlled speed (e.g., using a magnetic stirrer or a planetary mixer) until a homogeneous, viscous slurry is formed. The viscosity should be optimized for the coating process.

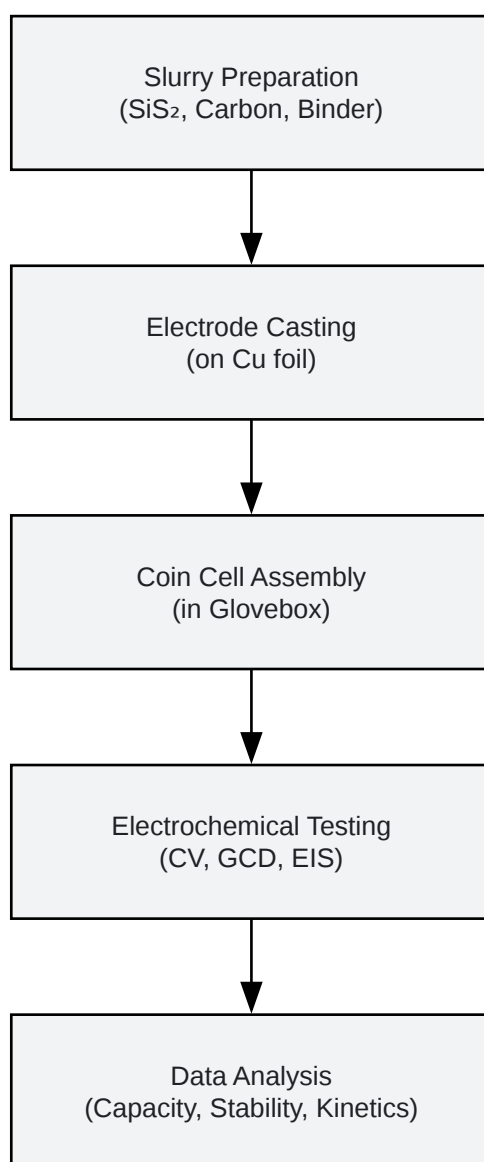
Electrode Casting and Cell Assembly

Procedure:

- Clean a current collector (typically copper foil for anodes) with a solvent (e.g., ethanol or acetone) and dry it.
- Cast the prepared slurry onto the copper foil using a doctor blade with a specific gap height to control the electrode thickness and mass loading.
- Dry the coated electrode in a vacuum oven at a specific temperature (e.g., 80-120 °C) for several hours to completely remove the solvent.

- Punch out circular electrodes of a specific diameter from the dried sheet.
- Assemble coin cells (e.g., CR2032) inside an argon-filled glovebox with low oxygen and moisture levels (<0.1 ppm).
- A typical coin cell consists of the prepared SiS_2 working electrode, a separator (e.g., Celgard 2400), a counter and reference electrode (lithium or sodium metal), and an appropriate electrolyte (e.g., 1 M LiPF_6 in a mixture of ethylene carbonate (EC) and dimethyl carbonate (DMC) for Li-ion, or 1 M NaClO_4 in a mixture of EC and propylene carbonate (PC) for Na-ion).

Experimental Workflow for SiS_2 Anode Characterization



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Caption: General experimental workflow.

Electrochemical Measurements

CV is used to investigate the redox reactions and electrochemical stability of the SiS_2 anode.

Typical Parameters:

- **Potential Window:** For Li-ion batteries, typically 0.01 V to 3.0 V vs. Li/Li^+ . For Na-ion batteries, a similar range vs. Na/Na^+ is used.
- **Scan Rate:** A slow scan rate (e.g., 0.1 mV/s) is often used to ensure the reaction reaches near-equilibrium and to identify all redox peaks clearly.
- **Cycles:** Typically run for 3-5 cycles to observe the formation of the solid electrolyte interphase (SEI) and the stability of the electrochemical reactions.

GCD cycling is the primary method to determine the specific capacity, coulombic efficiency, and cycling stability of the anode.

Typical Parameters:

- **Current Density:** Often expressed in terms of C-rate (e.g., C/10, where C is the theoretical capacity) or in mA/g. Initial cycles are often performed at a low current density (e.g., 100 mA/g) to activate the material.
- **Voltage Window:** Same as the CV potential window.
- **Number of Cycles:** Long-term cycling (e.g., 100 or more cycles) is performed to evaluate the capacity retention and stability.

EIS is used to study the kinetics of the electrode, including charge transfer resistance and ion diffusion.

Typical Parameters:

- Frequency Range: Typically from 100 kHz to 0.01 Hz.
- AC Amplitude: A small AC voltage perturbation (e.g., 5-10 mV) is applied.
- Measurement State: EIS can be performed at different states of charge (e.g., fully charged, fully discharged) and after a certain number of cycles to monitor changes in impedance.

Conclusion

Silicon disulfide presents a high-potential avenue for the development of next-generation, high-capacity anodes for both lithium-ion and sodium-ion batteries. Its impressive theoretical capacity, particularly in Li-ion systems, warrants further intensive research. The detailed experimental protocols provided in this guide offer a standardized framework for the systematic evaluation of SiS₂ and its composites. Future work should focus on optimizing the material's synthesis, nanostructuring to mitigate volume expansion, and enhancing its conductivity to unlock its full practical potential. A thorough understanding of the electrochemical reaction mechanisms and degradation pathways will be crucial for the commercial realization of SiS₂-based anodes.

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- To cite this document: BenchChem. [Silicon Disulfide (SiS₂) as a High-Capacity Anode Material: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085357#theoretical-capacity-of-sis-as-an-anode-material]

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